

# Stability and storage conditions for 4-Nitrobenzaldehyde-d4

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## Compound of Interest

Compound Name: 4-Nitrobenzaldehyde-d4

Cat. No.: B561863

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An In-depth Technical Guide to the Stability and Storage of **4-Nitrobenzaldehyde-d4**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **4-Nitrobenzaldehyde-d4**. The information presented is crucial for maintaining the integrity and purity of this compound in research and development settings. While specific stability data for the deuterated form (d4) is not extensively available, the following information is based on the well-documented properties of its non-deuterated analogue, 4-Nitrobenzaldehyde. The isotopic labeling is not expected to significantly alter the compound's macroscopic stability or storage requirements.

## Chemical and Physical Properties

Understanding the fundamental properties of **4-Nitrobenzaldehyde-d4** is essential for its proper handling and storage. The compound is a yellow crystalline solid under standard conditions.<sup>[1][2][3]</sup>

Table 1: Physical and Chemical Properties of 4-Nitrobenzaldehyde

Property	Value	References
Appearance	Yellow to brown crystalline powder	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>7</sub> H <sub>4</sub> NO <sub>3</sub>	
Molecular Weight	~155.15 g/mol	
Melting Point	103-106 °C	<a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Solubility	Soluble in acetone, ethanol, benzene, and diethyl ether; sparingly soluble in water.	<a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[7]</a>

| Chemical Stability | Stable under recommended storage conditions at room temperature. [\[4\]](#)  
[\[7\]](#)[\[8\]](#) |

## Stability Profile

4-Nitrobenzaldehyde is chemically stable under standard ambient conditions, such as room temperature. However, its stability can be compromised by exposure to certain environmental factors and incompatible materials.

## Conditions to Avoid

To prevent degradation, it is imperative to protect the compound from:

- Moisture: The compound should be stored in a dry environment.[\[3\]](#)
- Air: Some sources recommend storing under an inert atmosphere to prevent potential oxidation or other air-sensitive reactions.[\[3\]](#)[\[9\]](#)
- Light: Direct sunlight should be avoided as it can provide the energy for photochemical degradation.[\[1\]](#)[\[3\]](#)
- High Temperatures: Elevated temperatures can lead to decomposition.[\[1\]](#)[\[3\]](#) It is recommended to store below +30°C.[\[1\]](#)[\[5\]](#)

- Dust Formation: Finely dispersed dust can form explosive mixtures with air.[\[7\]](#)

## Incompatible Materials

Contact with the following substances should be avoided to prevent hazardous reactions:

- Strong Oxidizing Agents: Can lead to violent reactions.[\[1\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)
- Strong Bases: Incompatible with the compound.[\[1\]](#)[\[8\]](#)[\[9\]](#)
- Strong Reducing Agents: Should be avoided.[\[1\]](#)[\[8\]](#)[\[9\]](#)

## Hazardous Decomposition Products

In the event of a fire, thermal decomposition may produce hazardous gases and vapors, including:

- Carbon oxides (CO, CO<sub>2</sub>)[\[8\]](#)
- Nitrogen oxides (NO<sub>x</sub>)[\[8\]](#)

## Recommended Storage and Handling

Proper storage and handling are paramount to preserving the chemical integrity of **4-Nitrobenzaldehyde-d<sub>4</sub>**. The following guidelines are based on safety data sheets for the non-deuterated compound.

Table 2: Summary of Recommended Storage Conditions

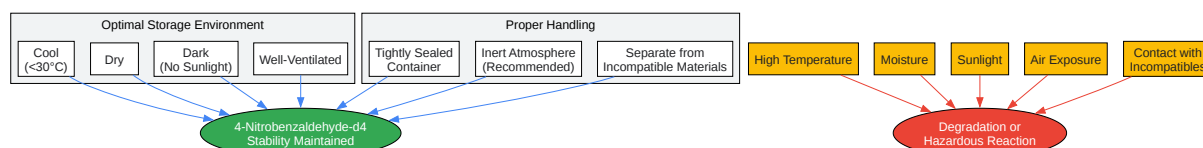
Parameter	Recommendation	References
Container	Store in the original, tightly closed container.	[1][4][9][11]
Atmosphere	Store in a dry, well-ventilated place.	[1][4][9][11]
	Consider storing under an inert atmosphere.	[9]
Temperature	Store in a cool place, below +30°C.	[1][5]

| Location | Store away from incompatible materials and foodstuff containers. |[1][4][11] |

For handling, it is advised to work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust.[1] Standard personal protective equipment, including safety glasses, chemical-resistant gloves, and a lab coat, should be worn.[1][8][12] Avoid all personal contact with the substance.[7]

## Logical Workflow for Ensuring Stability

The following diagram illustrates the logical workflow for maintaining the stability of **4-Nitrobenzaldehyde-d4**, from receiving the compound to its long-term storage.



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